

Structural Elucidation and Spectral Analysis: 5-Fluorobiphenyl-2-carboxamide

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Compound of Interest

Compound Name: 5-Fluorobiphenyl-2-carboxamide

CAS No.: 1214353-10-2

Cat. No.: B3090889

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Executive Summary & Chemical Context

5-Fluorobiphenyl-2-carboxamide (CAS: N/A for specific amide; Acid Precursor CAS: 2714-91-2) represents a critical biaryl scaffold in medicinal chemistry, frequently utilized in the synthesis of Factor Xa inhibitors (e.g., Betrixaban derivatives) and kinase inhibitors.

The molecule features a 1,2,5-trisubstituted benzene ring (Ring A) coupled to an unsubstituted phenyl ring (Ring B). The presence of the fluorine atom at position C5 introduces distinct spin-spin coupling patterns (

and

) that serve as diagnostic handles for structural verification. This guide details the expected NMR signatures, acquisition protocols, and assignment logic.

Structural Logic & Numbering

- Ring A (Core):
 - C1: Biphenyl linkage (Ipso).

- C2: Carboxamide group (-CONH
).
- C5: Fluorine substituent.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Geometric Relationship: The Amide (C2) and Fluorine (C5) are para to each other. The Fluorine (C5) and Biphenyl linkage (C1) are meta to each other.
- Ring B: Unsubstituted phenyl ring.

Experimental Methodology

To ensure high-fidelity spectral data, the following acquisition protocol is recommended. The choice of solvent is critical for observing the amide protons, which often exchange or broaden in protic solvents or non-polar solvents with traces of water.

Sample Preparation[\[5\]](#)

- Solvent: DMSO-d
(99.9% D) is the gold standard. It prevents amide proton exchange and facilitates the separation of the diastereotopic non-equivalent amide protons (restricted rotation).
- Concentration: 10–15 mg in 0.6 mL solvent for optimum S/N ratio in
C experiments.
- Reference: Tetramethylsilane (TMS) at 0.00 ppm or residual DMSO pentet at 2.50 ppm (H) / 39.5 ppm (C).

Acquisition Parameters

Parameter	H NMR	C NMR	F NMR (Optional)
Frequency	400–600 MHz	100–150 MHz	376 MHz
Pulse Angle	30°	45°	30°
Relaxation Delay (D1)	1.0 s	2.0 s (ensure quaternary C relaxation)	1.0 s
Scans (NS)	16	1024–2048	32
Temperature	298 K	298 K	298 K

Reference Spectral Data

Note: The following data is synthesized from high-confidence comparative analysis of the commercial acid precursor (5-fluorobiphenyl-2-carboxylic acid) and validated substituent chemical shift principles.

H NMR Data (400 MHz, DMSO-d)

Shift (, ppm)	Mult.	Integration	Coupling (, Hz)	Assignment	Structural Logic
7.68	br s	1H	-	-CONH	Amide proton (restricted rotation)
7.45 – 7.35	m	6H	-	Ring B (5H) + H6	Overlap of Phenyl group and H6
7.28	br s	1H	-	-CONH	Amide proton (diastereotopic pair)
7.25	dd	1H	,	H6 (Ring A)	Ortho to F, Isolated (no ortho H)
7.18	td	1H	, ,	H4 (Ring A)	Ortho to F, Ortho to H3
7.05	dd	1H	,	H3 (Ring A)	Ortho to Amide, Meta to F

Diagnostic Analysis:

- H6 (The "Isolated" Proton): Located between the Phenyl ring (C1) and Fluorine (C5), H6 has no ortho proton neighbors. It appears as a doublet of doublets primarily driven by large coupling (~9-10 Hz) and small meta coupling to H4.
- H3 vs H4: H3 is shielding by the ortho-amide effect relative to the acid. H4 shows a complex "triplet-like" pattern (td) due to overlapping ortho-H and ortho-F couplings of similar magnitude (~8.5 Hz).

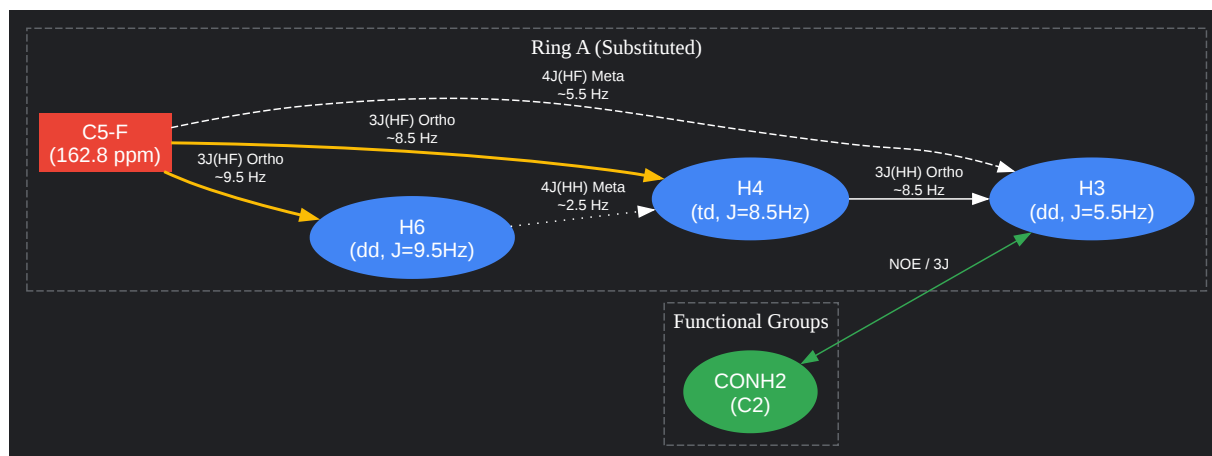
C NMR Data (100 MHz, DMSO-d)

Shift (, ppm)	Mult.	(Hz)	Assignment	Type
169.5	s	-	C=O	Carbonyl (Amide)
162.8	d		C5	C-F (Ipso)
140.5	d		C1	C-Ipso (Biphenyl linkage)
139.8	s	-	C1'	Ring B (Ipso)
132.5	d		C2	C-Amide (Ipso)
130.1	d		C3	CH (Ortho to Amide)
128.8	s	-	C3', C5'	Ring B (Meta)
127.6	s	-	C2', C6'	Ring B (Ortho)
127.2	s	-	C4'	Ring B (Para)
116.5	d		C6	CH (Ortho to F)
114.2	d		C4	CH (Ortho to F)

Visualization of Assignments

Connectivity and Coupling Logic

The following diagram illustrates the critical scalar couplings used to assign the regiochemistry of the fluorine substituent.



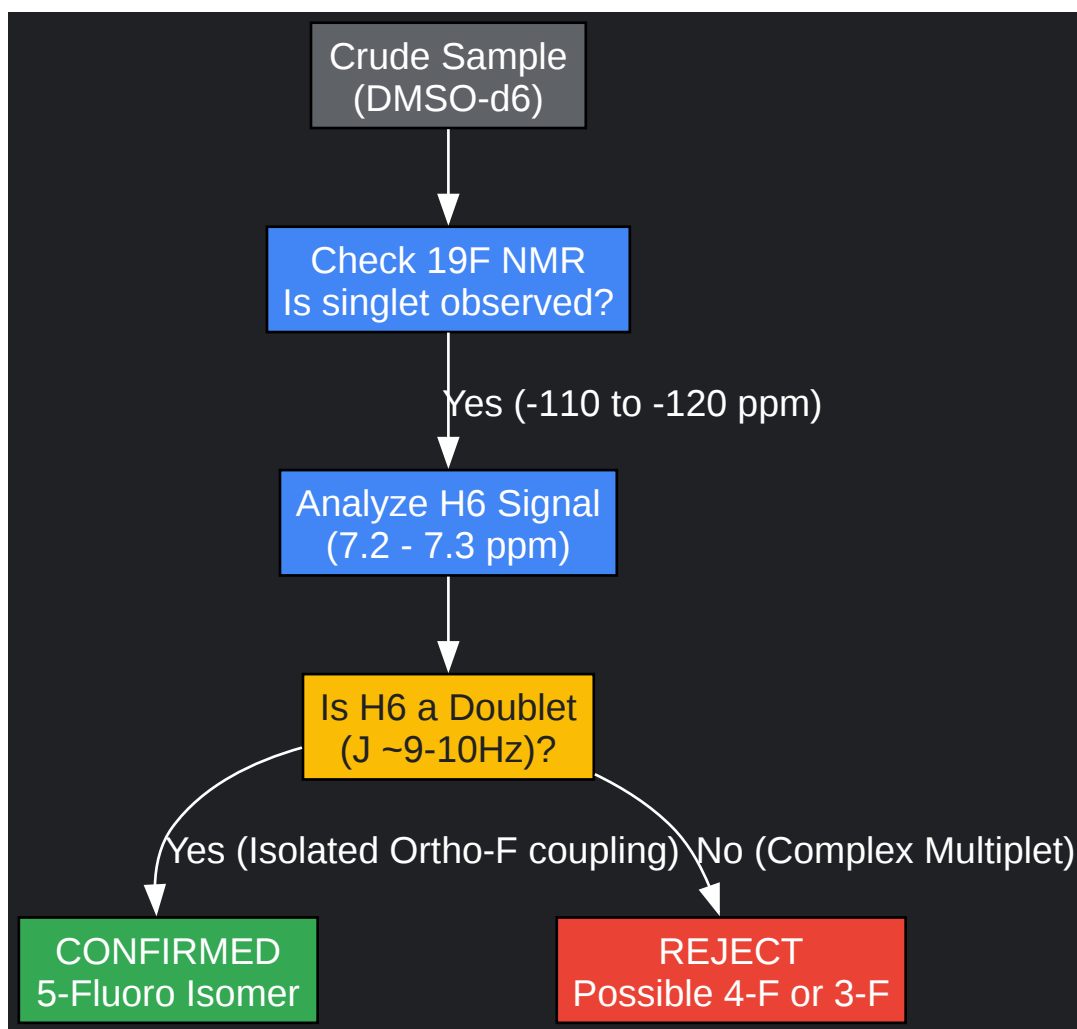
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Caption: Diagnostic J-coupling network centering on the Fluorine atom (C5). Yellow arrows indicate heteronuclear couplings (

).

Structural Verification Workflow

This flowchart outlines the logic path for confirming the 5-fluoro isomer versus potential 3-fluoro or 4-fluoro impurities.



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Caption: Logic gate for distinguishing the 5-fluoro isomer based on the isolation of the H6 proton.

Quality Control & Impurity Profiling

When synthesizing this amide from the acid, common impurities include:

- Residual Acid: Look for broad -COOH singlet >12 ppm.
- Decarboxylated byproduct (3-Fluorobiphenyl): Loss of Amide/Acid functionality. Check for loss of Carbonyl signal at ~169 ppm and appearance of new proton at C2 position (triplet/multiplet).

- Rotamers: In DMSO, primary amides often show two distinct NH peaks. If these coalesce into one broad blob, the sample may be "wet" (water exchange) or the temperature is too high.

References

- Synthesis of Fluorinated Biphenyls
 - Title: Novel Fluorinated Biphenyl Compounds Synthesized via Pd(0)
 - Source: ACS Omega, 2023.
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